

On-Target Efficacy of PSB-1114 Tetrasodium: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568947

[Get Quote](#)

PSB-1114 tetrasodium has emerged as a valuable pharmacological tool for researchers investigating purinergic signaling. This guide provides a comprehensive comparison of its on-target effects with relevant alternatives, supported by experimental data and detailed protocols to aid in the design and interpretation of future studies.

On-Target Profile of PSB-1114 Tetrasodium

PSB-1114 tetrasodium is a potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor (GPCR) activated by extracellular nucleotides like adenosine triphosphate (ATP) and uridine triphosphate (UTP). Its on-target effect is the activation of the P2Y2 receptor, initiating a downstream signaling cascade.

Comparison with Alternative P2Y2 Receptor Agonists

The efficacy of **PSB-1114 tetrasodium** is best understood in the context of other commonly used P2Y2 receptor agonists. The following table summarizes the potency (EC50) of PSB-1114 and its alternatives, providing a quantitative basis for comparison. Lower EC50 values indicate higher potency.

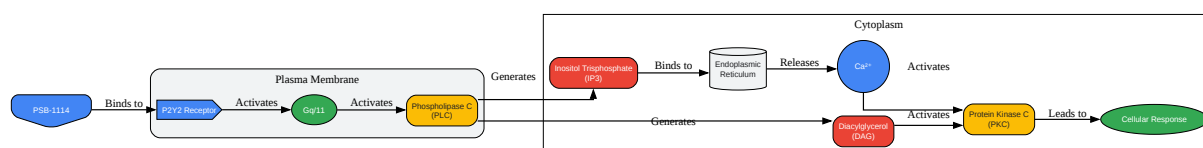
Compound	P2Y2 EC50 (nM)	Selectivity Highlights
PSB-1114 tetrasodium	134	>50-fold selective over P2Y4 (EC50 = 9.3 μ M) and P2Y6 (EC50 = 7.0 μ M) receptors.[1]
Uridine triphosphate (UTP)	49 - 3,000	Also activates P2Y4 receptors. [2][3]
Adenosine triphosphate (ATP)	85 - 3,000	Activates multiple P2Y (P2Y1, P2Y11) and P2X receptors.[2][3]
Diquafosol (Up4U)	100	A P2Y2 receptor agonist used in the treatment of dry eye disease.
Denufosol (INS37217)	220 - 10,000	A metabolically stable P2Y2 agonist.
MRS2698	8	A highly potent and selective P2Y2 agonist.

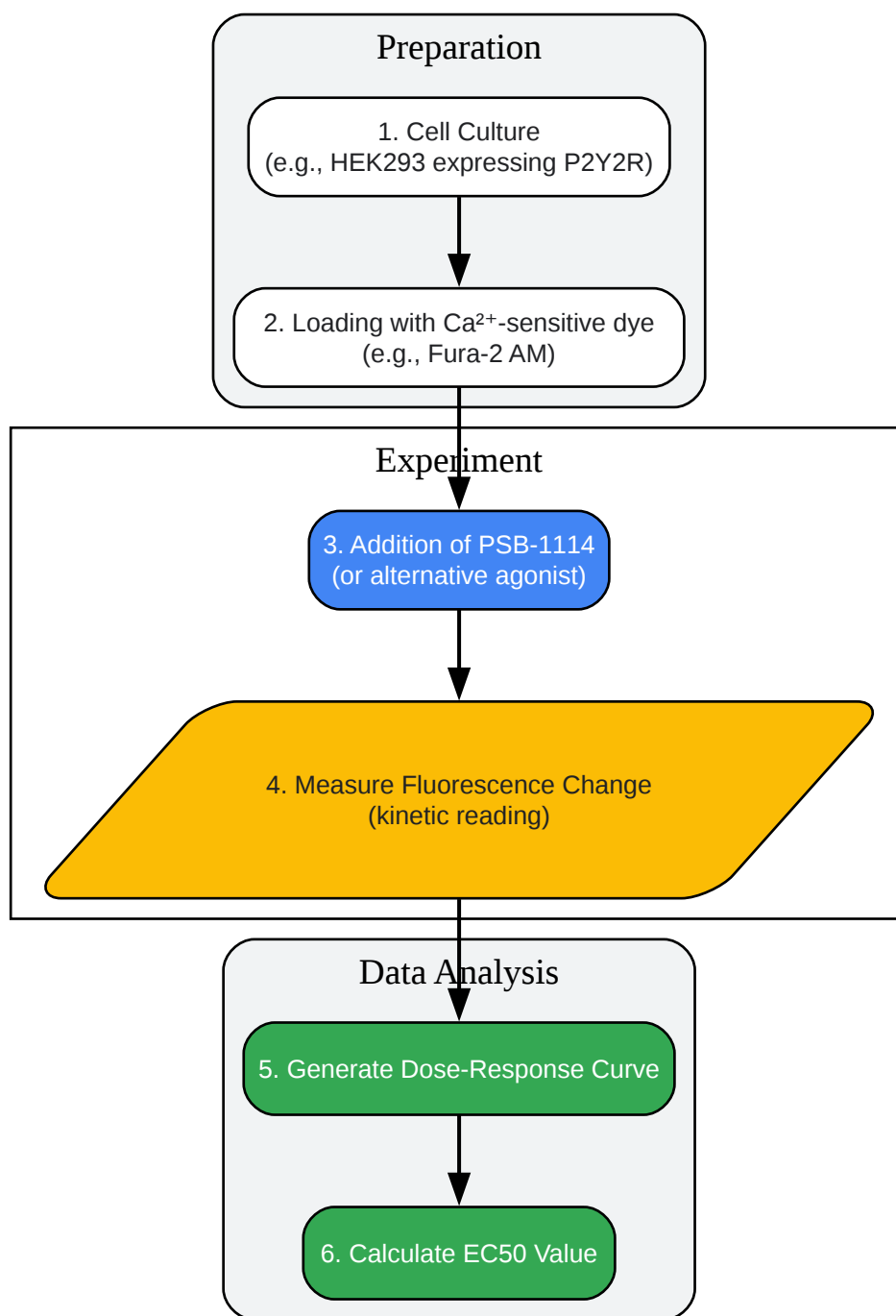
Signaling Pathway and Experimental Workflow

To confirm the on-target effects of **PSB-1114 tetrasodium**, it is crucial to understand the signaling pathway it activates and the experimental workflows used for its characterization.

P2Y2 Receptor Signaling Pathway

Activation of the P2Y2 receptor by an agonist like **PSB-1114 tetrasodium** initiates a well-characterized signaling cascade. The receptor couples to the Gq/11 protein, which in turn activates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium ions (Ca²⁺) into the cytoplasm. The increase in intracellular Ca²⁺ and the presence of DAG together activate protein kinase C (PKC), which then phosphorylates various downstream targets, leading to a cellular response.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. UTP is not a biased agonist at human P2Y11 receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. Pharmacological characterization of P2Y receptor subtypes – an update - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [On-Target Efficacy of PSB-1114 Tetrasodium: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568947/docs#on-target-efficacy-of-psb-1114-tetrasodium-a-comparative-guide-for-researchers\]](https://www.benchchem.com/product/b15568947/docs#on-target-efficacy-of-psb-1114-tetrasodium-a-comparative-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check